

Application Notes and Protocols: Techniques for Identifying Superheavy Element Isotopes

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Compound of Interest

Compound Name: CM-118
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Introduction

The identification of superheavy element (SHE) isotopes is a formidable challenge in nuclear physics and chemistry. These exotic nuclei, with atomic numbers (Z) greater than 103, are synthesized in minute quantities, often on the order of a few atoms per day or even per month, and possess extremely short half-lives, ranging from microseconds to a few seconds. Consequently, their unambiguous identification requires highly sensitive and efficient experimental techniques capable of operating on a single-atom basis. This document provides an overview of the primary methods employed for the identification of SHE isotopes, complete with experimental protocols and data summaries.

Key Identification Techniques

The identification of a new superheavy element isotope relies on a chain of measurements that link its decay to known daughter or granddaughter nuclei. This "genetic correlation" is the cornerstone of SHE identification. The primary techniques involve the separation of the newly

synthesized atom from the intense primary beam and other reaction products, followed by the detection of its characteristic decay signature.

1. In-flight Separation and Recoil Separators:

Immediately after synthesis in a fusion-evaporation reaction, the SHE atoms, recoiling from the target, are separated from the unreacted beam particles and other unwanted reaction products. This is achieved using recoil separators, which utilize a combination of magnetic and electric fields to distinguish particles based on their mass-to-charge ratio (m/q) and momentum.

2. Detection of Alpha Decay and Spontaneous Fission:

The separated SHE atoms are implanted into a position-sensitive detector, typically a silicon detector array, at the focal plane of the separator. The subsequent decay of the implanted nucleus is then recorded. The primary decay modes for SHEs are alpha (α) decay and spontaneous fission (SF).

- **Alpha Spectroscopy:** The emission of an alpha particle provides a distinct energy signature characteristic of the decaying nucleus. By measuring the energy of the emitted alpha particle and its position in the detector, and correlating it with the subsequent decays of the daughter nuclei, a decay chain can be established.
- **Spontaneous Fission:** The spontaneous fission of a nucleus results in the release of a large amount of kinetic energy, which is readily detectable. The detection of a high-energy signal can signify the presence of a fissioning isotope.

Data Presentation: Comparison of Detection Techniques

Technique	Measured Parameter	Typical Resolution	Detection Efficiency	Half-life Range
Recoil Separators	Mass-to-charge ratio (m/q)	~1-5%	1-50%	> 1 μ s
Alpha Spectroscopy	Alpha particle energy	15-30 keV	~50-100% (for 2π geometry)	μ s to years
Spontaneous Fission Detection	Total Kinetic Energy (TKE)	~5-10 MeV	> 90%	μ s to years
Gamma-ray Spectroscopy	Gamma-ray energy	1-3 keV	~1-10%	ns to years
Mass Spectrometry	Atomic mass	~10-100 keV/c ²	< 1%	> 10 ms

Experimental Protocols

Protocol 1: Identification of a Superheavy Element Isotope via Alpha Decay Chain Correlation

Objective: To identify a new SHE isotope by correlating its alpha decay with the known decays of its daughter and granddaughter nuclei.

Methodology:

- Production: Synthesize the SHE isotope using a heavy-ion fusion-evaporation reaction (e.g., bombarding a target of

^{249}Bk

with a beam of

^{48}Ca

to produce

- In-flight Separation: Utilize a recoil separator (e.g., a gas-filled separator like BGS at LBNL or a vacuum separator like SHIP at GSI) to separate the synthesized SHE atoms from the primary beam and other reaction products based on their differing magnetic rigidities.
- Implantation: Implant the separated SHE atoms into a position-sensitive silicon detector array (e.g., a double-sided silicon strip detector) located at the focal plane of the separator.
- Decay Detection:
 - Record the time and position of the implantation event.
 - Monitor the same position for subsequent alpha decay events. Record the time and energy of each alpha particle.
 - Continue monitoring for the alpha decays of the subsequent daughter, granddaughter, and further progeny nuclei.
- Data Analysis:
 - Construct decay chains by correlating the implantation event with the sequence of alpha decays occurring at the same position.
 - Compare the measured alpha energies and decay times with known values for the daughter and granddaughter isotopes to confirm the identity of the parent SHE isotope.
 - The half-life of the new isotope can be determined from the time difference between the implantation and its decay.

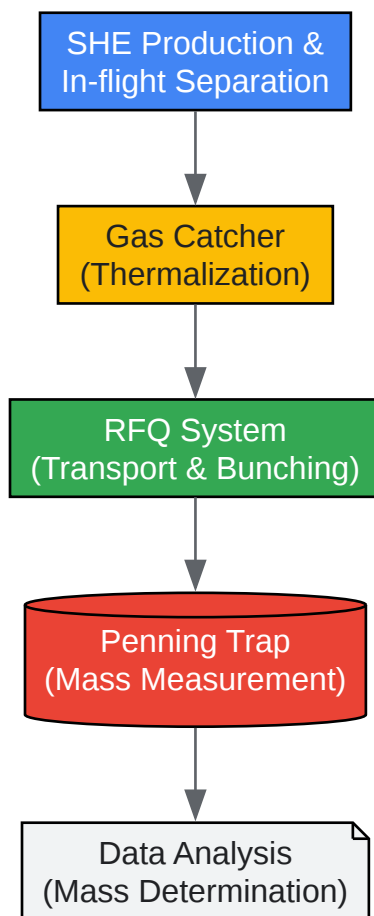
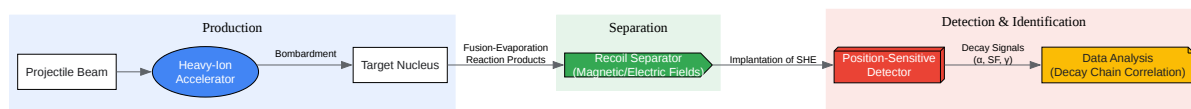
Protocol 2: Mass Measurement of a Superheavy Element Isotope using a Penning Trap Mass Spectrometer

Objective: To directly measure the atomic mass of a SHE isotope for unambiguous identification.

Methodology:

- **Production and Separation:** Produce and separate the SHE isotope as described in Protocol 1.
- **Thermalization and Ionization:** Stop the high-energy SHE recoils in a gas catcher filled with a buffer gas (e.g., helium). Extract the thermalized ions and, if necessary, ionize them to a specific charge state (typically 1+ or 2+).
- **Ion Transport and Bunching:** Transport the ions to a Penning trap mass spectrometer (e.g., SHIPTRAP at GSI or FRS Ion Catcher at GSI) using radiofrequency quadrupole (RFQ) structures. Accumulate and cool the ions in a gas-filled RFQ buncher.
- **Mass Measurement:**
 - Inject the ion bunches into the Penning trap.
 - Excite the cyclotron motion of the ions in the strong magnetic field of the trap using a quadrupolar radiofrequency field.
 - Measure the cyclotron frequency ($\nu_c = qB / 2\pi m$), which is inversely proportional to the mass-to-charge ratio (m/q) of the ion.
 - Determine the mass of the SHE isotope by comparing its cyclotron frequency to that of a known reference ion.
- **Data Analysis:** The measured mass provides a direct and unambiguous identification of the isotope, as no two nuclides have the same mass.

Visualization of Experimental Workflows



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